

# Ecgonine Methyl Ester: A Comprehensive Technical Guide on its Chemical Properties and Reactivity

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## Compound of Interest

Compound Name: *Methylecgonine*

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## Introduction

Ecgonine methyl ester (EME) is a tropane alkaloid and a primary metabolite of cocaine.<sup>[1][2]</sup> It is a crucial biomarker in forensic toxicology for confirming cocaine use.<sup>[1]</sup> Beyond its significance in drug metabolism and detection, EME serves as a key precursor in the synthesis of cocaine and its analogues, making a thorough understanding of its chemical properties and reactivity essential for researchers in medicinal chemistry, pharmacology, and drug development. This technical guide provides an in-depth overview of the core chemical characteristics of ecgonine methyl ester, its reactivity, and relevant experimental protocols.

## Chemical and Physical Properties

Ecgonine methyl ester is a crystalline solid at room temperature. Its chemical structure consists of a tropane ring with a hydroxyl group at the C-3 position and a methyl ester group at the C-2 position.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>3</sub>	[3][4][5][6]
Molar Mass	199.25 g/mol	[3][4][5]
Boiling Point (Predicted)	305.8 ± 37.0 °C	[5][6]
Density (Predicted)	1.181 ± 0.06 g/cm <sup>3</sup>	[5][6]
pKa (Predicted)	9.16	[5]
Solubility	Chloroform (Sparingly), Methanol (Slightly)	[5]

## Reactivity and Stability

The reactivity of ecgonine methyl ester is largely dictated by the functional groups present in its structure: a tertiary amine, a hydroxyl group, and a methyl ester.

## Hydrolysis

Ecgonine methyl ester is a product of the hydrolysis of cocaine, a reaction that can occur both enzymatically in vivo and chemically in vitro.[1][7][8] The hydrolysis of the benzoyl ester of cocaine to form EME is catalyzed by plasma cholinesterase and liver esterases.[1][9]

EME itself is susceptible to further hydrolysis, particularly under basic conditions. At a pH of 9, EME is completely hydrolyzed within 30 days.[10] However, it exhibits significant stability in acidic to neutral urine (pH 3-5) for up to three years when refrigerated.[10] In postmortem urine specimens, EME showed good stability over a six-month period when stored at 4°C or -20°C.[11][12]

## Esterification and Transesterification

The hydroxyl group at the C-3 position can undergo esterification. For instance, the complete conversion of l-ecgonine methyl ester to l-cocaine can be achieved by boiling it with benzoyl chloride in the presence of a base like dry sodium carbonate.[13]

Transesterification reactions are also possible. The formation of ecgonine methyl ester as an artifact during the gas chromatography of crack cocaine exhibits containing sodium bicarbonate

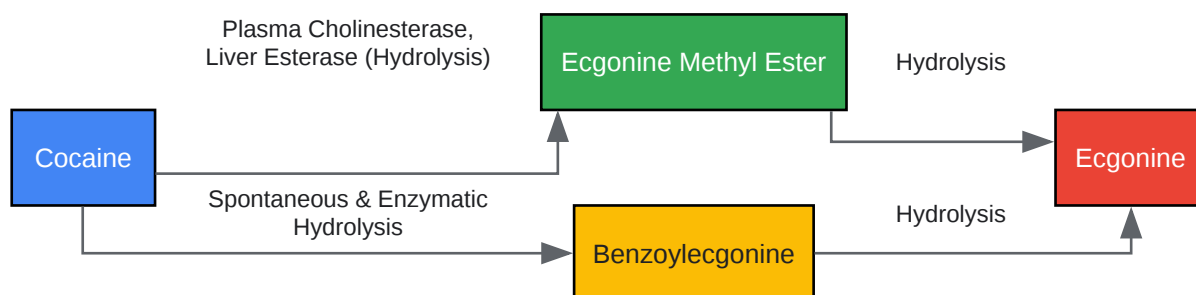
and methanol is believed to occur through hydrolysis of cocaine followed by esterification and transesterification.<sup>[14]</sup>

## Oxidation

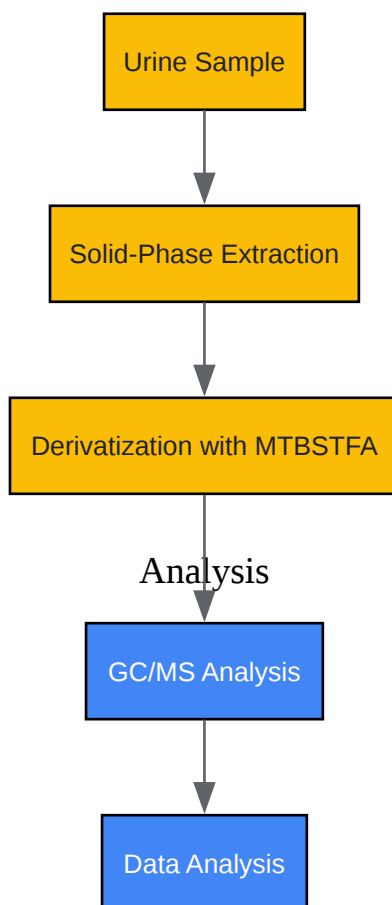
While specific studies on the comprehensive oxidation of ecgonine methyl ester are limited in the provided search results, the presence of a secondary alcohol and a tertiary amine suggests potential reactivity towards oxidizing agents.

## Metabolic Pathway of Cocaine to Ecgonine Methyl Ester

Ecgonine methyl ester is a major metabolite of cocaine in humans, accounting for a significant portion of the administered dose excreted in urine.<sup>[9][15][16][17]</sup> The metabolic conversion is primarily an enzymatic process.



### Sample Preparation



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